

Essential Safety and Logistical Information for Handling 4-Phenylbutanal

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Compound of Interest

Compound Name: 4-Phenylbutanal

Cat. No.: B095494

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For researchers, scientists, and drug development professionals, the safe handling and disposal of chemical reagents are paramount. This document provides immediate, essential safety protocols and logistical plans for the use of **4-Phenylbutanal** (CAS No: 18328-11-5), ensuring operational safety and regulatory compliance.

Safety and Physical Properties

4-Phenylbutanal is a colorless liquid with a sweet, floral odor.^[1] It is recognized as an irritant and a health hazard, primarily causing serious eye irritation and potential respiratory sensitization.^{[2][3]} Adherence to the following safety protocols is critical to mitigate risks associated with its handling.

Property	Value
Molecular Formula	C ₁₀ H ₁₂ O
Molecular Weight	148.20 g/mol [2]
Appearance	Colorless liquid
Odor	Sweet, floral
Boiling Point	243.3 °C at 760 mmHg
Melting Point	45-48 °C[4]
Flash Point	115.9 °C
GHS Hazard Statements	H319: Causes serious eye irritation, H334: May cause allergy or asthma symptoms or breathing difficulties if inhaled[3]

Personal Protective Equipment (PPE)

The use of appropriate Personal Protective Equipment is the first line of defense against chemical exposure. The following PPE is mandatory when handling **4-Phenylbutanal**:

PPE Category	Specification	Rationale
Eye and Face Protection	Chemical safety goggles or a face shield.	Protects against splashes that can cause serious eye irritation.[3]
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber).	Prevents skin contact with the irritant.
Respiratory Protection	Use in a well-ventilated area or under a fume hood.	Minimizes the risk of inhaling vapors, which can cause respiratory sensitization.[3]
Skin and Body Protection	Laboratory coat, long-sleeved shirt, and long pants.	Provides a barrier against accidental skin contact.

Operational Plan: Step-by-Step Handling Procedure

A systematic approach to handling **4-Phenylbutanal** is crucial for maintaining a safe laboratory environment.

- Preparation:
 - Ensure a well-ventilated work area, preferably a certified chemical fume hood.
 - Assemble all necessary equipment and reagents before commencing work.
 - Don all required PPE as detailed in the table above.
- Handling the Compound:
 - All operations involving **4-Phenylbutanal** should be carried out within a fume hood to control vapor diffusion.
 - Avoid direct contact with skin and eyes.
 - Prohibit smoking and the use of open flames in the vicinity, as vapors may form explosive mixtures with air.
- Storage:
 - Store in a cool, dry, and well-ventilated area.
 - Keep the container tightly closed when not in use.

Emergency Procedures

In the event of an emergency, immediate and appropriate action is critical.

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.^[5]
- Skin Contact: Remove contaminated clothing and rinse the affected skin area with plenty of water. Wash with soap and water.

- Inhalation: Move the affected person to fresh air. If breathing is difficult, provide oxygen. Seek medical attention if respiratory symptoms occur.[3]
- Spill:
 - Evacuate the immediate area.
 - Wear appropriate PPE, including respiratory protection.
 - Contain the spill using an inert absorbent material (e.g., vermiculite, sand, or earth).
 - Collect the absorbed material into a suitable, labeled container for disposal.
 - Ventilate the area and wash the spill site after material pickup is complete.

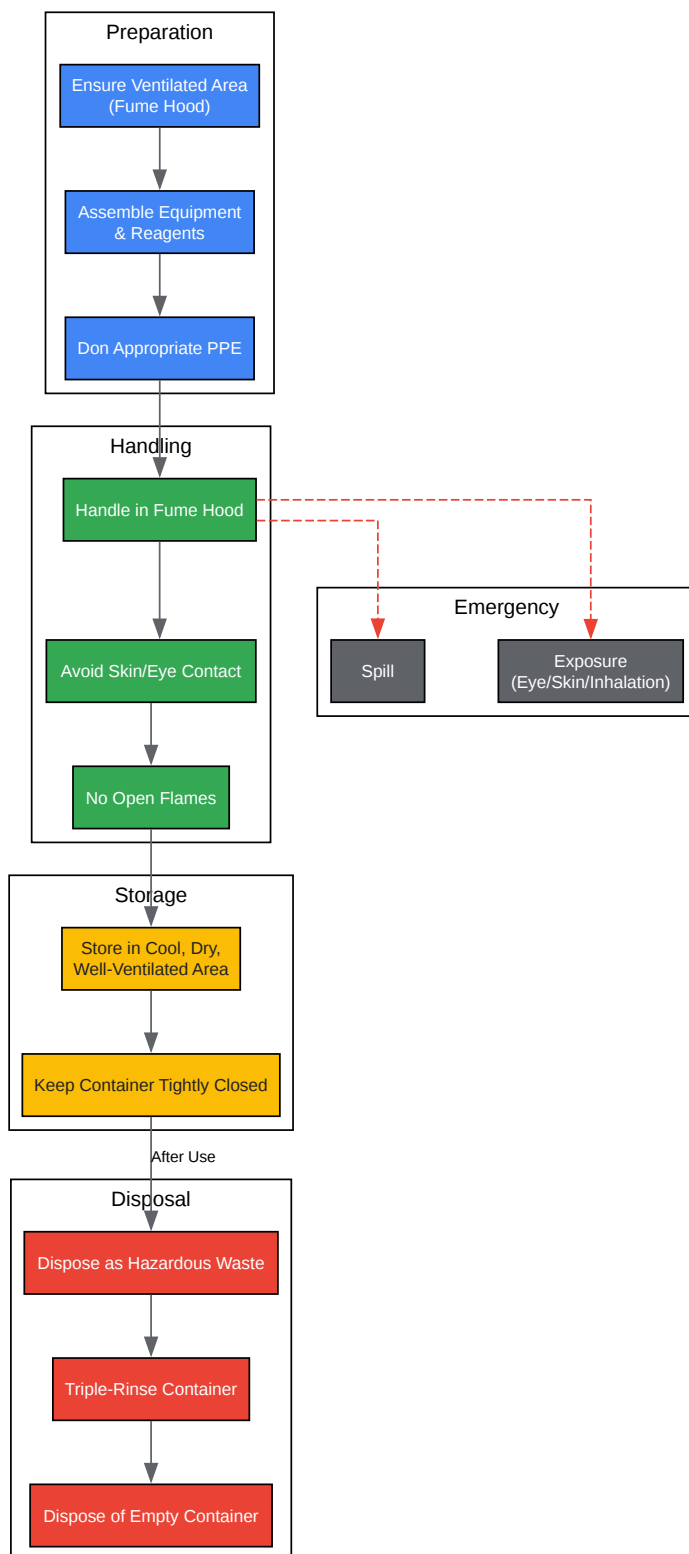
Disposal Plan

Proper disposal of **4-Phenylbutanal** and its containers is essential to prevent environmental contamination and ensure regulatory compliance.

- Chemical Waste:
 - Dispose of unused or waste **4-Phenylbutanal** as hazardous chemical waste.
 - Do not dispose of the material down the drain.
 - Follow all local, state, and federal regulations for hazardous waste disposal.
- Container Disposal:
 - Empty containers should be triple-rinsed with a suitable solvent.
 - The rinsate must be collected and disposed of as hazardous chemical waste.
 - Once cleaned and dried, deface the original label and dispose of the container as regular laboratory waste, following institutional guidelines.

Workflow for Handling 4-Phenylbutanal

Workflow for Handling 4-Phenylbutanal



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Caption: Workflow for the safe handling and disposal of **4-Phenylbutanal**.

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References

- 1. rainbowtech.net [rainbowtech.net]
- 2. 4-Phenylbutanal | C₁₀H₁₂O | CID 29030 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Page loading... [guidechem.com]
- 4. 4-phenylbutanal | CAS#:18328-11-5 | Chemsrce [chemsrc.com]
- 5. fishersci.com [fishersci.com]
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